

Essential Safety and Logistical Information for Handling CD-349

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Compound of Interest

Compound Name: CD-349

Cat. No.: B1668756

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Disclaimer: A specific Safety Data Sheet (SDS) for **CD-349** is not publicly available at this time. The following guidance is based on general best practices for handling potent pharmacological compounds in a laboratory setting. It is imperative to supplement this information with your institution's specific safety protocols and to conduct a thorough risk assessment before handling this compound.

CD-349 is identified as a calcium channel antagonist, a class of compounds that can have significant physiological effects.^{[1][2]} Therefore, it should be handled with appropriate caution to minimize exposure.

Physical and Chemical Properties

Property	Information	Source
Chemical Name	CD-349	[1] [2]
CAS Number	88594-08-5	[1]
Bioactivity	Calcium channel antagonist. Inhibits noradrenaline-induced contraction of aortas in Ca^{2+} -free medium.	[1] [2]
Storage (Powder)	-20°C for up to 3 years	[2]
Storage (In Solvent)	-80°C for up to 1 year	[2]
Shipping Temperature	Shipped with blue ice or at ambient temperature.	[2]

Personal Protective Equipment (PPE)

The primary defense against exposure to **CD-349** is the consistent and correct use of appropriate PPE. The following table summarizes the recommended PPE for handling this compound.

Body Area	Personal Protective Equipment	Specifications & Best Practices
Eyes	Safety glasses with side shields or Goggles	Must meet appropriate national or international standards (e.g., ANSI Z87.1 in the US, EN 166 in the EU). Goggles are recommended when there is a splash hazard.
Face	Face shield	To be used in conjunction with safety glasses or goggles, especially when a significant splash risk exists.
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are generally recommended. Always check the glove manufacturer's compatibility chart for the specific solvents being used. Double gloving is a good practice when handling potent compounds. Discard gloves immediately if contaminated and after each use.
Body	Laboratory coat	A fully buttoned lab coat made of a suitable material should be worn at all times in the laboratory. An impermeable gown may be necessary for larger quantities or when there is a risk of splashing.
Respiratory	N95 respirator or higher	Recommended when handling the compound as a powder or if aerosolization is possible. ^[3] Use in a well-ventilated area,

preferably within a chemical fume hood.

Feet

Closed-toe shoes

Shoes that fully cover the feet are mandatory in a laboratory setting.

Experimental Protocols: Handling and Weighing

Adherence to a strict operational protocol is vital to minimize the risk of exposure and contamination.

Designated Area: All work with solid **CD-349** should be conducted in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to contain any airborne particles.

Weighing Procedure:

- Preparation:
 - Ensure the designated area is clean and free of clutter.
 - Gather all necessary equipment: chemical spatula, weighing paper or vessel, and appropriate waste containers.
 - Don the appropriate PPE as outlined in the table above.
- Weighing:
 - Use a dedicated and calibrated analytical balance.
 - Handle the compound with a chemical spatula. Avoid generating dust.
 - Tare the receiving vessel on the balance.
 - Carefully transfer the desired amount of **CD-349** to the vessel.
- Clean-Up:

- After weighing, carefully clean the spatula and the balance area with a solvent-moistened wipe (e.g., 70% ethanol), followed by a dry wipe.
- Dispose of all wipes and contaminated weighing paper as hazardous waste.

Solution Preparation:

- Solvent Selection: Use the appropriate solvent as determined by the experimental protocol.
- Dissolving:
 - In the designated chemical fume hood, add the solvent to the vessel containing the weighed **CD-349**.
 - Cap the vessel and mix by vortexing or sonicating until the compound is fully dissolved.
- Storage: Store the resulting solution in a clearly labeled, sealed container at the recommended temperature of -80°C.[\[2\]](#)

Disposal Plan

Proper disposal of chemical waste is essential to protect personnel and the environment.

Waste Segregation:

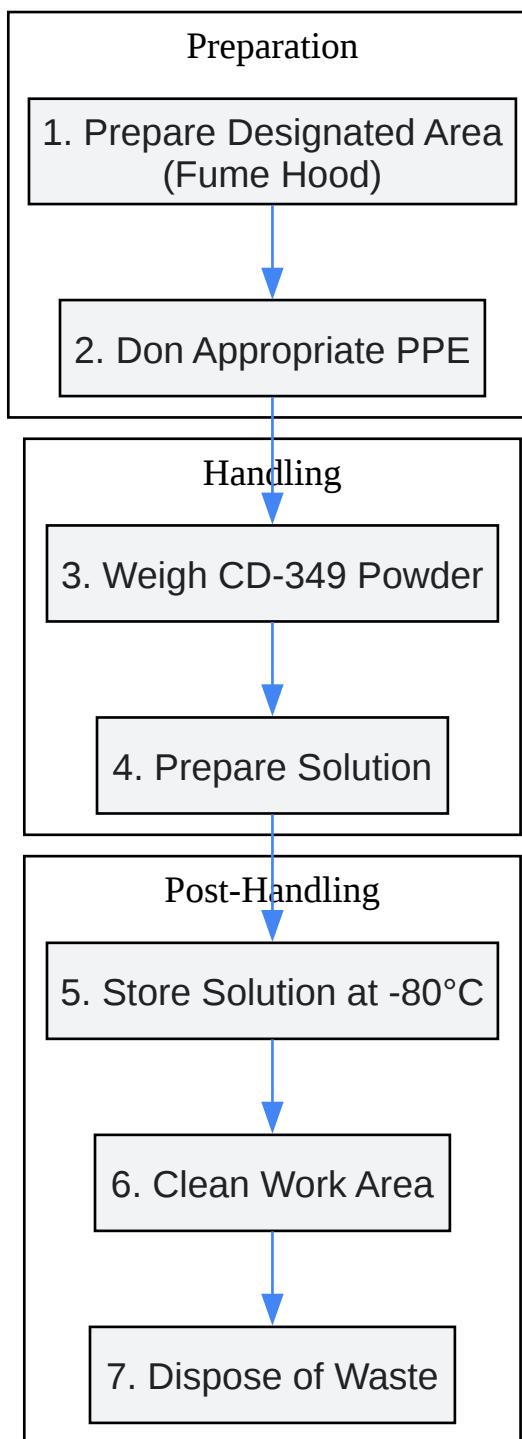
- Solid Waste: Contaminated items such as gloves, weighing paper, pipette tips, and wipes should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused or waste solutions of **CD-349**, as well as solvent rinses of contaminated glassware, should be collected in a sealed, labeled hazardous waste container.[\[3\]](#)

Disposal Procedure:

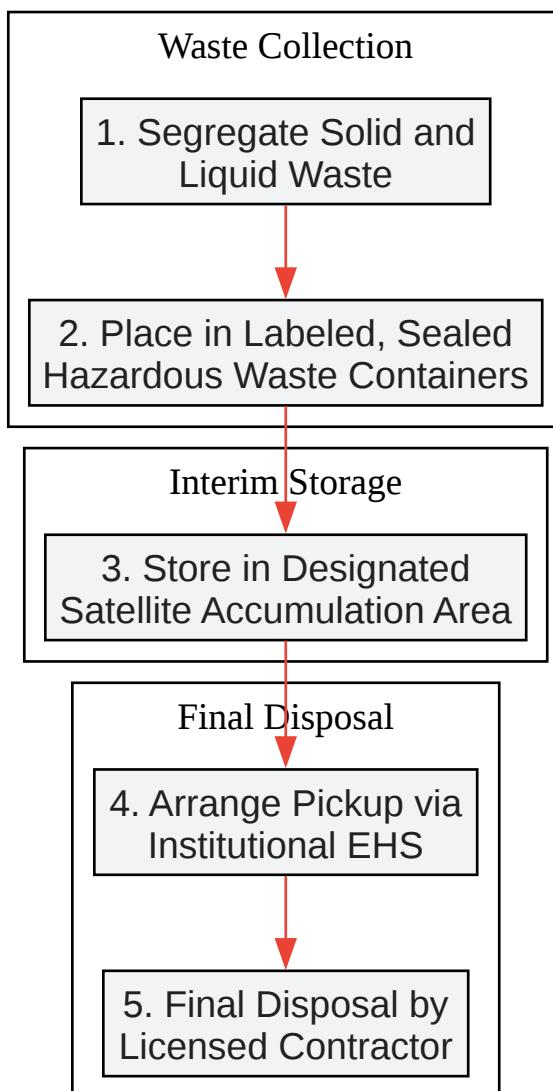
- Collection: Collect all waste in appropriate, leak-proof containers. Do not overfill.
- Labeling: Clearly label waste containers with "Hazardous Waste," the chemical name (**CD-349**), and any associated hazards (e.g., "Toxic").

- Storage: Store waste containers in a designated satellite accumulation area away from general laboratory traffic, in secondary containment.
- Disposal: Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Follow all local, state, and federal regulations for hazardous waste disposal.

Visualizations

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Caption: Workflow for handling **CD-349**.



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Caption: Disposal plan for **CD-349** waste.

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